

A Technical Guide to the Physical Properties of 2,3-Difluorobenzaldehyde Liquid

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Compound of Interest

Compound Name: 2,3-Difluorobenzaldehyde

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This technical guide provides a comprehensive overview of the core physical properties of **2,3-Difluorobenzaldehyde** in its liquid state. This valuable aromatic aldehyde is a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.^[1] Understanding its physical characteristics is paramount for its effective handling, application in synthetic protocols, and for the quality control of processes in which it is a constituent.

Core Physical and Chemical Properties

The physical properties of **2,3-Difluorobenzaldehyde** are summarized in the table below. These values have been compiled from various chemical suppliers and databases and represent typical specifications for this compound.

| Property | Value | Notes |
|---------------------------------------|--|--|
| Molecular Formula | $C_7H_4F_2O$ | |
| Molecular Weight | 142.10 g/mol | |
| Appearance | Colorless to light yellow clear liquid | |
| Boiling Point | 64-65 °C | at 17 mmHg |
| Density | 1.301 g/mL | at 25 °C |
| Refractive Index (n _{20/D}) | 1.499 - 1.50 | at 20 °C |
| Flash Point | 58 °C (136.4 °F) | Closed cup |
| Purity | ≥ 97% - 98% | As determined by Gas Chromatography (GC) |
| Storage Conditions | Store at 2 - 8 °C | Air sensitive |

Experimental Protocols for Physical Property Determination

The following sections detail generalized, yet standard, experimental methodologies for the determination of the key physical properties listed above. These protocols are representative of the techniques used to characterize liquid organic compounds like **2,3-Difluorobenzaldehyde**.

Boiling Point Determination (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro boiling point determination is often employed.[2]

Apparatus:

- Thiele tube or similar heating bath (e.g., oil bath)
- Thermometer
- Small test tube (e.g., fusion tube)

- Capillary tube, sealed at one end
- Heat source (e.g., Bunsen burner or hot plate)
- Liquid for heating bath (e.g., paraffin oil)

Procedure:

- A small amount of the **2,3-Difluorobenzaldehyde** liquid is placed into the small test tube.
- The capillary tube is placed in the test tube with the open end submerged in the liquid and the sealed end above the liquid surface.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is immersed in the Thiele tube containing the heating liquid.
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. The heat source is then removed.
- The liquid is allowed to cool. The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point.[3][4][5]

Density Measurement (Oscillating U-tube Method)

The density of a liquid can be accurately determined using a digital density meter, which often employs the oscillating U-tube principle. This method is outlined in standards such as ASTM D4052.[6][7]

Apparatus:

- Digital Density Meter with an oscillating U-tube
- Syringe or automated sampler for sample injection

- Thermostatic control for the measuring cell

Procedure:

- The instrument is calibrated using two standards of known density, typically dry air and deionized water.
- The measuring cell (the U-tube) is brought to the desired temperature (e.g., 25 °C) and held constant.
- A small volume of **2,3-Difluorobenzaldehyde** is introduced into the U-tube, ensuring no air bubbles are present.[\[8\]](#)
- The U-tube is electronically excited, causing it to oscillate. The instrument measures the frequency of this oscillation.
- The density of the sample is calculated from the oscillation period, as the mass of the liquid in the tube directly influences this period. The instrument's software typically performs this calculation automatically based on the calibration data.[\[9\]](#)

Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how light bends as it passes through a substance. It is a characteristic property and is often used to assess purity. An Abbe refractometer is a common instrument for this measurement.[\[10\]](#)

Apparatus:

- Abbe Refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp or a white light source with a compensator)
- Dropper

Procedure:

- The refractometer prisms are cleaned and dried thoroughly.
- The instrument is calibrated using a standard of known refractive index, such as distilled water.[\[11\]](#)
- A few drops of **2,3-Difluorobenzaldehyde** are placed on the surface of the lower prism.[\[11\]](#)
- The prisms are closed and locked. The temperature is allowed to equilibrate to the set point (e.g., 20 °C) by circulating water from the water bath.[\[12\]](#)
- The light source is positioned to illuminate the prisms. While looking through the eyepiece, the adjustment knob is turned until the field of view shows a distinct light and dark region.
- If color fringes are observed at the borderline, the compensator is adjusted to produce a sharp, achromatic boundary.
- The adjustment knob is used to align the borderline precisely with the crosshairs in the eyepiece.
- The refractive index is then read directly from the instrument's scale.[\[13\]](#)

Flash Point Determination (Closed Cup Method)

The flash point is the lowest temperature at which a liquid's vapors will ignite when an ignition source is present. The closed cup method is used for volatile liquids and provides a more conservative measure of flammability.[\[14\]](#) Common standards include ASTM D56 and ASTM D93.[\[15\]](#)

Apparatus:

- Closed cup flash point tester (e.g., Pensky-Martens or Tag)
- Sample cup and lid with an ignition source applicator
- Stirrer (for Pensky-Martens)
- Thermometer

- Heating source with controlled rate

Procedure:

- The sample cup is filled with **2,3-Difluorobenzaldehyde** to the specified level.
- The lid is secured, and the thermometer is placed in its holder.
- The sample is heated at a slow, constant rate as specified by the standard method.[15]
- The sample is stirred (if using the Pensky-Martens method).
- At regular temperature intervals, the ignition source (a small flame or electric arc) is applied to the vapor space through an opening in the lid.
- The temperature at which a distinct flash is observed inside the cup is recorded as the flash point.[15][16]

Synthesis Workflow

2,3-Difluorobenzaldehyde is an important organic synthesis intermediate.[17] One common laboratory and industrial synthesis method involves the direct formylation of 1,2-difluorobenzene.[17][18] The following diagram illustrates a typical workflow for this synthesis.



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Caption: Synthesis of **2,3-Difluorobenzaldehyde** via formylation of 1,2-difluorobenzene.

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